

Acid Red 44 molecular weight and formula

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Compound of Interest

Compound Name: Acid Red 44

Cat. No.: B110021

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In-Depth Technical Guide to Acid Red 44

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and common applications of **Acid Red 44** (C.I. 16250), a synthetic azo dye. The information is intended for use by researchers, scientists, and professionals in drug development who may utilize this compound in their work.

Core Chemical and Physical Properties

Acid Red 44, also known by names such as Ponceau 6R and Crystal Scarlet, is a red, water-soluble, single azo dye.^[1] Its chemical structure and fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₂ N ₂ Na ₂ O ₇ S ₂	[1] [2]
Molecular Weight	502.43 g/mol	[1] [2]
CAS Number	2766-77-0	[1]
C.I. Name	Acid Red 44	[3]
C.I. Number	16250	[3]
IUPAC Name	disodium;7-hydroxy-8-(naphthalen-1-ylidaz恒) naphthalene-1,3-disulfonate	[2]
Appearance	Red powder	-
Solubility	Soluble in water (red solution), slightly soluble in ethanol (yellowish-red solution), and almost insoluble in acetone.	[1]
Absorption Maximum (λ _{max})	510-519 nm	[3] [4]

Synthesis of Acid Red 44

The synthesis of **Acid Red 44** is a classic example of azo coupling, a two-step process involving diazotization followed by a coupling reaction.[\[1\]](#)

Experimental Protocol: Synthesis of Acid Red 44

This protocol is based on the general principles of azo dye synthesis.[\[5\]](#)[\[6\]](#)

Materials:

- Naphthalen-1-amine
- 7-Hydroxynaphthalene-1,3-disulfonic acid (G acid)

- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Ice
- Distilled water

Procedure:

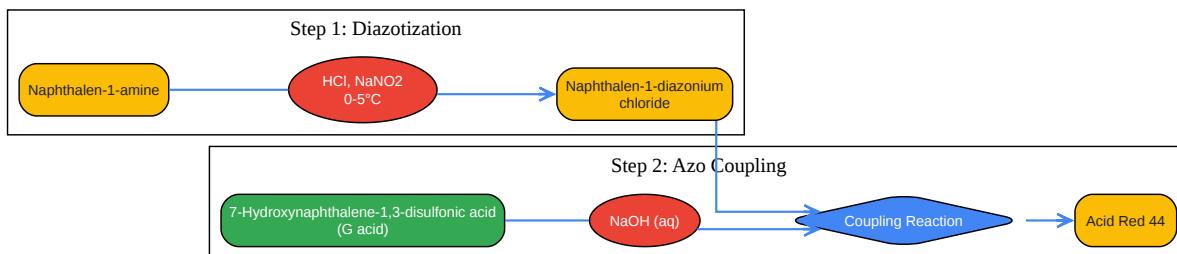
Step 1: Diazotization of Naphthalen-1-amine

- Prepare a solution of Naphthalen-1-amine in dilute hydrochloric acid.
- Cool the solution to 0-5°C in an ice bath with constant stirring. Maintaining a low temperature is critical to prevent the decomposition of the diazonium salt.
- Slowly add a pre-cooled aqueous solution of sodium nitrite to the Naphthalen-1-amine solution. The slow addition helps to control the exothermic reaction and maintain the low temperature.
- Continue stirring for a short period to ensure the complete formation of the diazonium salt.

Step 2: Azo Coupling

- Prepare a separate alkaline solution of 7-Hydroxynaphthalene-1,3-disulfonic acid by dissolving it in a dilute sodium hydroxide solution.
- Cool this solution to 0-5°C in an ice bath.
- Slowly add the cold diazonium salt solution from Step 1 to the alkaline solution of 7-Hydroxynaphthalene-1,3-disulfonic acid with vigorous stirring.
- The coupling reaction should occur rapidly, resulting in the formation of a red precipitate of **Acid Red 44**.

- Continue stirring for a period to ensure the reaction goes to completion.
- The final product can then be isolated by filtration, washed, and dried.



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Synthesis pathway of **Acid Red 44**.

Applications in Histological Staining

Acid Red 44, often referred to as Ponceau 6R in histological contexts, is a key component of the Martius, Scarlet, and Blue (MSB) trichrome stain.[7][8] This method is particularly useful for the selective demonstration of fibrin.[9]

Experimental Protocol: MSB Trichrome Stain for Fibrin

This is a representative protocol for the MSB trichrome stain.[9][10][11]

Materials:

- Formalin-fixed, paraffin-embedded tissue sections (3-5 µm thick)
- Bouin's fluid (optional, for post-fixation)
- Weigert's iron hematoxylin
- Martius Yellow solution

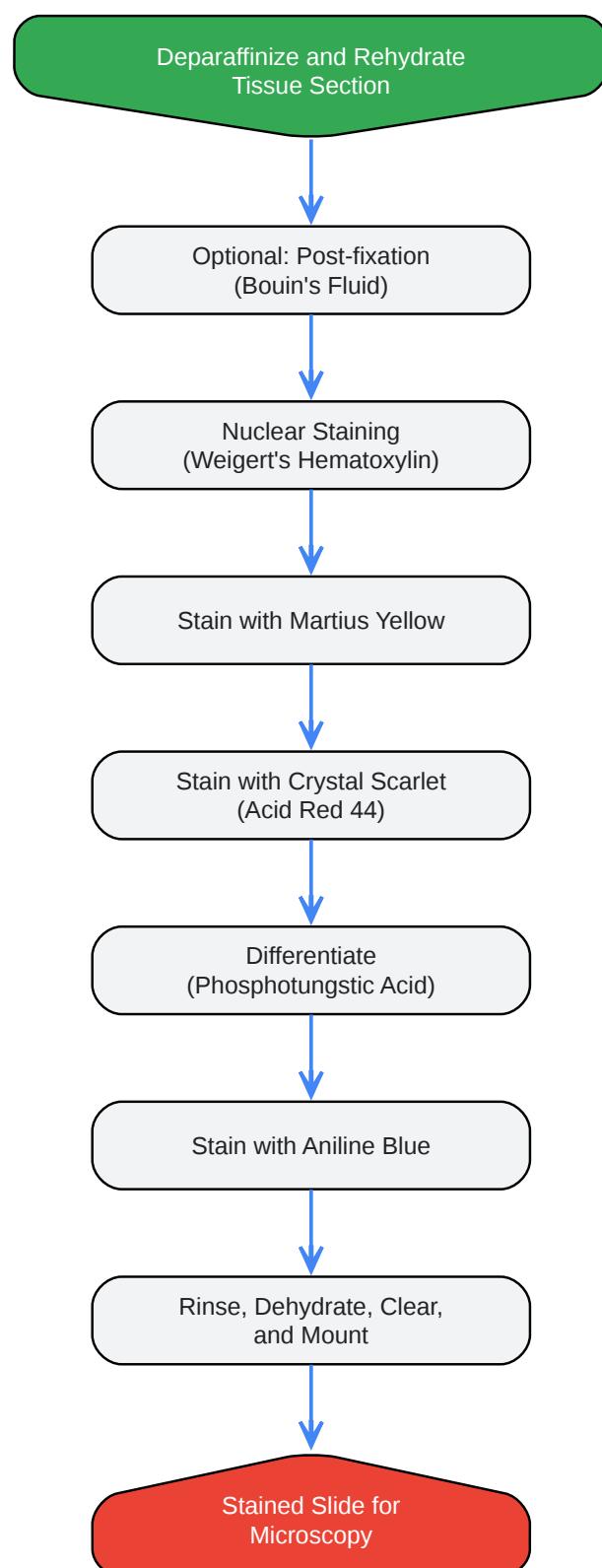
- Crystal Scarlet (Ponceau 6R/**Acid Red 44**) solution
- Phosphotungstic acid solution
- Aniline Blue solution
- 1% Acetic acid
- Graded alcohols and xylene for deparaffinization, dehydration, and clearing
- Mounting medium

Procedure:

- Deparaffinize and rehydrate tissue sections to water.
- Optional: Post-fix sections in Bouin's fluid for 1 hour at 56°C for improved staining, then wash well in running tap water until the yellow color is removed.
- Stain nuclei with Weigert's iron hematoxylin for 10-15 minutes, then differentiate in acid alcohol and "blue" in running tap water.
- Stain with Martius Yellow for 2 minutes.
- Rinse briefly in distilled water.
- Stain with Crystal Scarlet (Ponceau 6R) for 10 minutes.
- Differentiate with phosphotungstic acid solution until only fibrin remains red (this may take up to 10 minutes).
- Stain with Aniline Blue until collagen is blue (this may take up to 10 minutes).
- Rinse briefly with 1% acetic acid.
- Dehydrate rapidly through graded alcohols, clear in xylene, and mount.

Expected Results:

- Nuclei: Blue/Black
- Erythrocytes: Yellow
- Muscle: Red
- Collagen: Blue
- Fibrin: Red



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Experimental workflow for the MSB trichrome stain.

Signaling Pathways

As a synthetic dye, **Acid Red 44** is not known to be involved in any biological signaling pathways. Its utility in a research context is primarily as a staining agent to provide contrast for the visualization of specific tissue components.

Safety and Toxicology

Detailed toxicological data for **Acid Red 44** is not readily available. As with all laboratory chemicals, it should be handled with appropriate personal protective equipment, including gloves, lab coat, and eye protection. Work in a well-ventilated area and avoid inhalation of the powder. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

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